

An In-depth Technical Guide to the Fundamental Properties of Nonanenitrile

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Compound of Interest

Compound Name: *Nonanenitrile*

Cat. No.: *B147369*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physicochemical properties of **nonanenitrile**, also known as pelargonitrile or n-octyl cyanide. The information is curated for professionals in research and development who require detailed data for experimental design, chemical synthesis, and safety assessments.

Chemical Identity and Structure

Nonanenitrile is a linear aliphatic nitrile with a nine-carbon chain.^[1] Its chemical structure consists of an eight-carbon alkyl chain (octyl group) attached to a cyano functional group ($\text{-C}\equiv\text{N}$).^[1] This structure imparts both hydrophobic (the alkyl chain) and polar (the nitrile group) characteristics to the molecule.^[2]

| Identifier | Value |
|-------------------|---|
| IUPAC Name | nonanenitrile[3][4] |
| Synonyms | n-Octyl cyanide, Pelargononitrile, 1-Cyanoctane, Nonanenitrile[3][4][5] |
| Molecular Formula | C ₉ H ₁₇ N[3][4][6] |
| Canonical SMILES | CCCCCCCC#N[5][6] |
| InChI Key | PLZZPPHAMDJOSR-UHFFFAOYSA-N[3][4][5] |
| CAS Number | 2243-27-8[3][4][6] |
| EC Number | 218-808-9[3][5] |

Physicochemical Properties

The following tables summarize the key physical and chemical properties of **nonanenitrile**. These values are essential for predicting its behavior in various chemical processes and for designing appropriate handling and storage procedures.

Table 2.1: Molar and Spectroscopic Properties

| Property | Value |
|---------------------------------------|----------------------|
| Molecular Weight | 139.24 g/mol [2][3] |
| Exact Mass | 139.136 g/mol [3][5] |
| Refractive Index (n _{20/D}) | 1.426[6][7] |
| Molar Refractivity | 43.38 mL/mol[7][8] |
| Molar Volume | 169.4 mL/mol[7][8] |
| Dipole Moment | 3.65 D[7][8] |
| LogP (Octanol/Water) | 3.1[3], 3.27[9] |

Table 2.2: Thermal and Physical State Properties

| Property | Value |
|-----------------|---|
| Physical State | Liquid at room temperature[1][2][3] |
| Appearance | Colorless to pale yellow or orange liquid[1][2][3] [5] |
| Melting Point | -29 °C[2], -34 °C[7][8], -35 °C[5][6] |
| Boiling Point | 224 °C[6][7], 225 °C[2] |
| Density | 0.78 g/mL[6], 0.786 g/mL at 25 °C, 0.816 g/cm ³ [5], 0.8213 g/cm ³ [2], 0.822 g/mL[7][8] |
| Flash Point | 81.1 °C[5][9], 82 °C (closed cup) |
| Surface Tension | 28.21 dyn/cm[7][8] |

Table 2.3: Vapor Pressure at Different Temperatures[10]

| Vapor Pressure | Temperature (°C) |
|----------------|-------------------|
| 1 Pa | -3 (extrapolated) |
| 10 Pa | 21 (extrapolated) |
| 100 Pa | 50.9 |
| 1 kPa | 90.7 |
| 10 kPa | 145.4 |
| 100 kPa | 225.1 |

Solubility

Nonanenitrile's solubility is dictated by its dual chemical nature.[2]

- **Water Solubility:** It is almost insoluble or shows limited solubility in water due to its long, hydrophobic nine-carbon alkyl chain.[1][2][3]

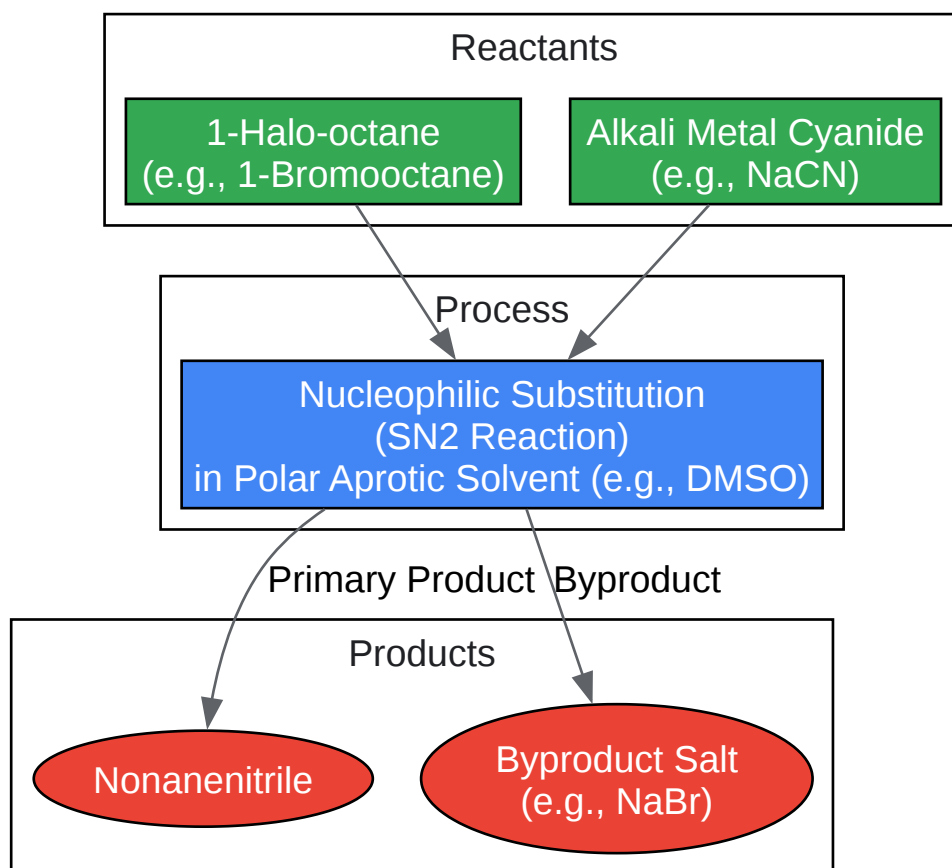
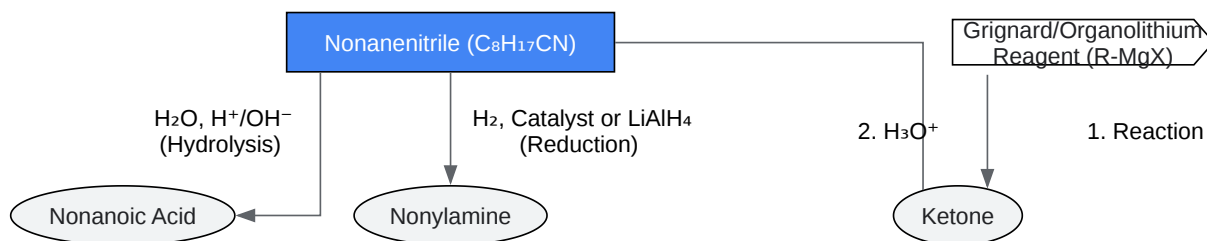
- Organic Solvents: It is soluble in organic solvents like ethanol, acetone, and chloroform.[2]
The polar nitrile group facilitates its miscibility with many polar organic solvents.[2]

Reactivity and Synthesis

The cyano group in **nonanenitrile** is the center of its chemical reactivity, making it a valuable intermediate in organic synthesis for products like pharmaceuticals and agrochemicals.[1][2]

The nitrile group can undergo several key transformations:

- Hydrolysis: Conversion to nonanoic acid.
- Reduction: Formation of nonylamine.
- Organometallic Addition: Reaction with Grignard or organolithium reagents to form ketones after hydrolysis.



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Phone: (601) 213-4426

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